

# field application rates for Hexythiazox on fruit crops

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## Compound Focus: Hexythiazox

CAS No.: 78587-05-0

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## Application Parameters and Residue Data

The table below summarizes field application rates and resulting residue data from recent studies, which are crucial for designing efficacy and residue trials.

Crop	Application Rate (g a.i./ha)	PHI (Days)	Final Residues (mg/kg)	MRL (mg/kg)	Notes
Tomatoes/Cucumbers/Peppers [1]	50 & 100 (2 rates tested)	3.79 - 11.78 (varies by crop/dose)	Data points for days 3, 7, 14	Compared to EU MRLs	Greenhouse study; half-life: 1.47-2.41 days [1]

Crop	Application Rate (g a.i./ha)	PHI (Days)	Final Residues (mg/kg)	MRL (mg/kg)	Notes
Raspberries & Blackberries [2]	280 (for import tolerance)	-	-	3 (Proposed EU MRL)	Based on US Good Agricultural Practice (GAP); import tolerance setting [2]
Fruit Trees (e.g., Apples) [3]	-	-	-	-	Use 5% EC 1500–2000 times liquid; apply when 10-25% of mite eggs have hatched [3]
Tea [3]	-	-	-	-	Use 5% EC 40-50 ml per mu, diluted 1500–2000 times [3]

## Analytical Methodology for Residue Determination

A robust analytical method is essential for monitoring residues and conducting metabolism studies.

- **Sample Preparation:** Use the **modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method**. The procedure involves extracting a 10 g homogenized sample with 10 mL of acetonitrile, followed by a salting-out step using 1 g of NaCl and 4 g of MgSO<sub>4</sub>. A cleanup step using dispersive solid-phase extraction (d-SPE) with sorbents like PSA (Primary Secondary Amine) and MWCNTs (Multi-Walled Carbon Nanotubes) is recommended to remove interfering compounds [1].

- **Instrumental Analysis: Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS)** is the preferred technique. The method should be validated according to the SANTE/11312/2021 guidelines. Key validation parameters include [1] [2]:
  - **Linearity:** Demonstrate satisfactory linearity in the relevant concentration range.
  - **Accuracy:** Confirm with recovery studies.
  - **Precision:** Ensure repeatability and reproducibility.
  - **Sensitivity:** Achieve a **Limit of Quantification (LOQ) of 0.01 mg/kg**.
- **Residue Definition:** For enforcement and risk assessment in fruit crops, the residue is defined as "**hexythiazox (any ratio of constituent isomers)**" [2].

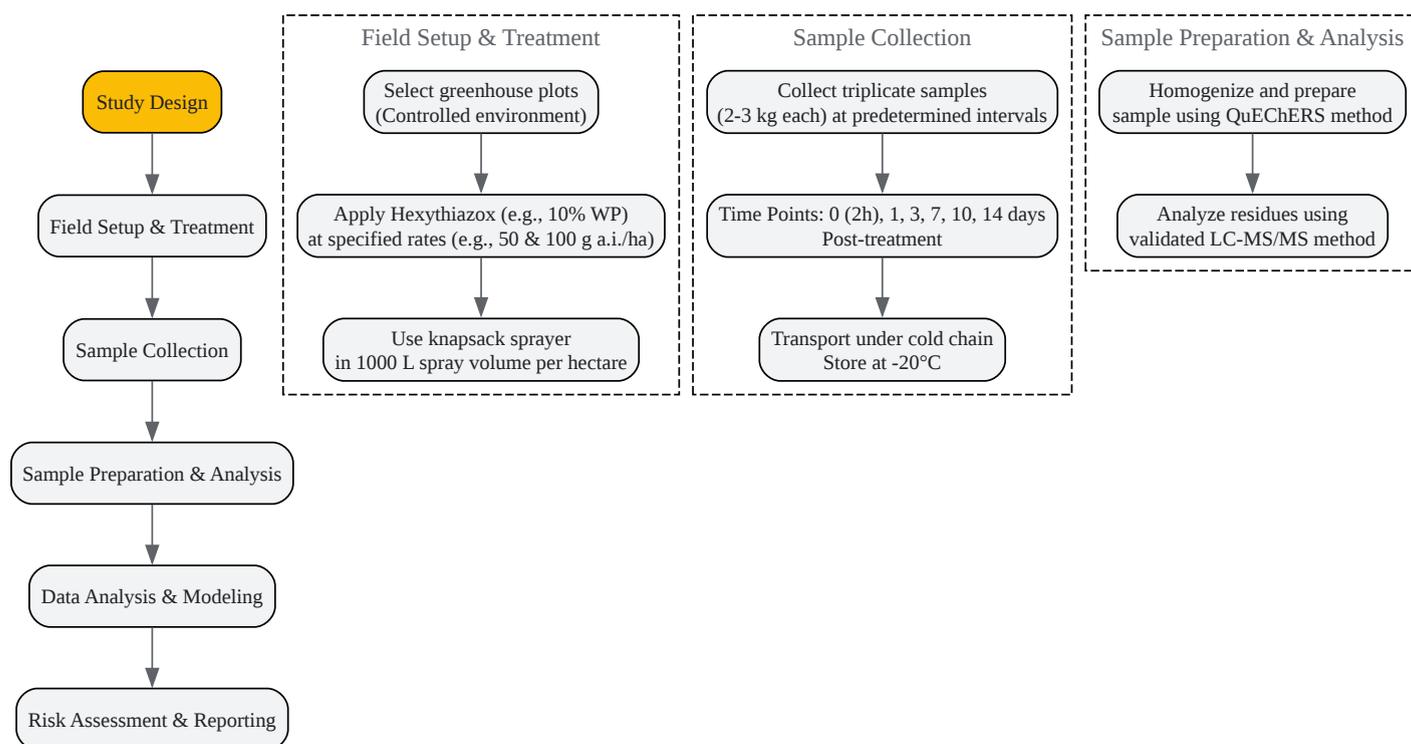
## Risk Assessment and Regulatory Considerations

A comprehensive risk assessment is mandatory for protocol development and regulatory approval.

- **Toxicological Reference Values:** The **Acceptable Daily Intake (ADI) for hexythiazox is 0.03 mg/kg body weight per day**. An Acute Reference Dose (ARfD) is deemed unnecessary [2].
- **Chronic Dietary Risk Assessment:** The risk is evaluated using models like the EFSA Pesticide Residues Intake Model (PRIMo). The calculated chronic exposure should account for only a small percentage of the ADI (e.g., 12% for the worst-case NL toddler diet). The individual contribution from residues in a new crop should be below 1% of the ADI to conclude that risk to consumers is unlikely [2].
- **Processing Factors:** Processing can reduce residue levels. The following median Processing Factors (PFs) have been established for strawberries and may be considered for similar crops [2]:
  - **Jam:** PF = 0.52
  - **Canned Fruits:** PF = 0.48

## Detailed Experimental Protocol for Field Dissipation Studies

This protocol outlines the key steps for conducting a field study to determine the dissipation kinetics and terminal residues of **hexythiazox**, based on a recent model study [1].



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## Key Experimental Considerations

- **Dosage Selection:** Studies often employ a dual-dose strategy, including the recommended rate (e.g., 50 g a.i./ha) and a double rate (e.g., 100 g a.i./ha) to simulate both standard use and potential misuse scenarios [1].
- **Washing Efficiency:** Investigate the effect of postharvest washing. A simple 2-5 minute rinse with tap water can reduce **hexythiazox** residues by up to 65-87%, depending on the crop. This is a critical factor for risk assessment and consumer advice [1].

- **Enantioselective Concerns:** **Hexythiazox** is a chiral pesticide. While current risk assessments use the compound as a whole, recent ecotoxicological studies show that its enantiomers exhibit different behaviors in terms of bioaccumulation, degradation, and toxicity in soil organisms like earthworms. This may be a relevant consideration for advanced environmental fate studies [4].

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## References

1. Monitoring hexythiazox residues in vegetables using LC-MS/MS... [arabjchem.org]
2. Setting of import tolerances for hexythiazox in blackberries and... [pmc.ncbi.nlm.nih.gov]
3. Hexythiazox: An Acaricide With Many Uses - Heben Pesticide [hb-p.com]
4. Enantioselective study of hexythiazox in earthworms ... [pubmed.ncbi.nlm.nih.gov]

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